

# 4-azidobenzaldehyde solubility and storage

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

Get Quote

## Critical Safety Hazard

A primary safety consideration for **4-azidobenzaldehyde** is its **shock sensitivity** [1].

- **Hazard Identification:** Scientists at Dow Chemical tested the material and found it to be shock-sensitive via a drop weight impact test (ASTM D2540), with a positive result and an H50 value of about 11 kg-cm [1]. The evidence was the conversion of the liquid sample to a solid char with gas generation [1].
- **Expert Recommendation:** Despite its commercial availability and earlier Material Safety Data Sheets (MSDS) that did not list this hazard, it is **strongly recommended** that the compound be manipulated only in very small quantities, preferably as a dilute solution rather than in its neat (pure) form [1].
- **MSDS Update:** The commercial supplier TCI America has since updated their MSDS for this compound to include this hazard information [1].

## Basic Properties & Solubility

The table below summarizes the basic identifiers and solubility profile of **4-azidobenzaldehyde**.

Property	Description
CAS Number	24173-36-2 [2] [3] [4]

Property	Description
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O [2] [3] [4]
Molecular Weight	147.13 g/mol [2] [4]
Appearance	Light yellow to yellow oil [4]
Solubility	Sparingly soluble in <b>Chloroform</b> ; slightly soluble in <b>Ethyl Acetate</b> and <b>Methanol</b> [4].

## Storage & Handling Guidelines

Proper storage is critical for maintaining safety and compound integrity.

- **Temperature:** May be stored at room temperature for short-term periods. For long-term storage, it is recommended to keep it at **2-8°C** [4].
- **Precautions:** Normal precautions for handling energetic compounds should be taken, including the use of a blast shield and protection from light and heat [1].

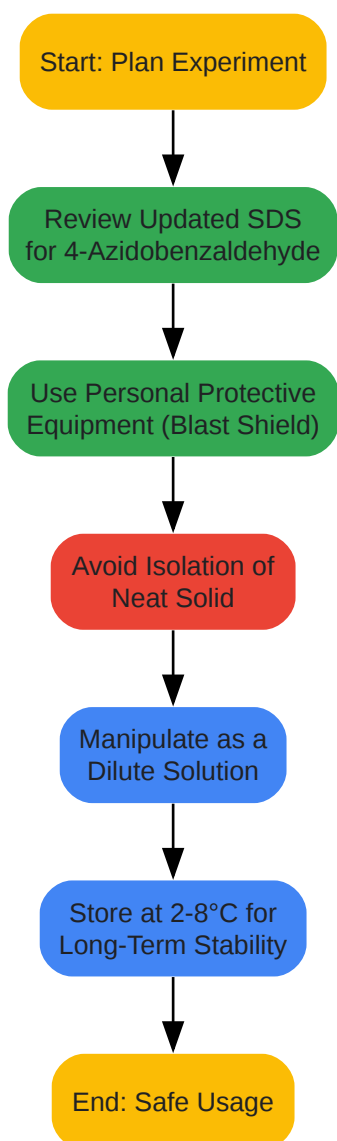
## Application Notes for Researchers

**4-Azidobenzaldehyde** is a versatile scaffold in organic and medicinal chemistry. Its key applications include [4]:

- **Bioorthogonal Chemistry:** Used in click reactions with alkynes.
- **Photoaffinity Labeling:** The azide group is useful for probing biomolecular interactions.
- **Pharmaceutical Development:** Serves as a precursor for various bioactive compounds and heterocycles like quinolines and triazoles.

## Experimental Workflow for Safe Handling

The diagram below outlines a general workflow for safely handling **4-azidobenzaldehyde**, based on the hazard information and recommendations found in the search results.



Click to download full resolution via product page

> A recommended workflow for handling **4-azidobenzaldehyde**, emphasizing the use of updated safety data, personal protective equipment, and manipulation in dilute form to mitigate explosion risk.

### ***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. American Chemical Society: Chemical & Engineering Safety Letters [pubsapp.acs.org]
2. - 4 | CAS 24173-36-2 | SCBT - Santa Cruz... Azidobenzaldehyde [scbt.com]
3. p- azidobenzaldehyde | CAS#:24173-36-2 | Chemsrcc [chemsrc.com]
4. - 4 CAS NO: 24173-36-2 used in the synthesis of... azidobenzaldehyde [alfachemch.com]

To cite this document: Smolecule. [4-azidobenzaldehyde solubility and storage]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b605323#4-azidobenzaldehyde-solubility-and-storage]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com